Proper Disposal of MA-0204: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	*MA-0204*
Cat. No.:	*B608797*

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Initial investigations indicate that "**MA-0204**" is not a chemical substance but rather a part number for a miniature clamping knob, a physical component used in various equipment.[1][2] Therefore, the disposal procedures for this item depend on its material composition and whether it has been contaminated with hazardous materials.

For researchers, scientists, and drug development professionals, the proper disposal of any laboratory equipment is crucial to maintaining a safe and compliant work environment. This guide provides a step-by-step process for the proper disposal of items such as the **MA-0204** clamping knob, particularly after use in a laboratory setting.

Material Composition and General Disposal

The **MA-0204** clamping knob is described as being made of phenolic plastic with a brass insert.[2] In its clean, uncontaminated state, it can typically be disposed of as standard solid waste. However, specific disposal requirements may vary based on institutional and local regulations.

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Component	Material	Uncontaminated Disposal
Knob	Phenolic Plastic	General Solid Waste
Insert	Brass	General Solid Waste / Recycling

Disposal Protocol for Laboratory-Used **MA-0204**

When used in a laboratory, the **MA-0204** knob may come into contact with various chemical, biological, or radioactive substances. Contaminated equipment must be treated as hazardous waste. The following protocol outlines the decision-making process and steps for proper disposal.

Step 1: Contamination Assessment

- Determine the nature of contaminants that have been in contact with the knob.
- Consult the Safety Data Sheet (SDS) for each contaminant to understand its hazards and disposal requirements.

Step 2: Decontamination

- If the knob is contaminated with a substance that can be safely neutralized or removed, perform the appropriate decontamination procedure.
- The decontamination method will depend on the contaminant. For example, a rinse with a suitable solvent (which must then be disposed of as hazardous waste) or a specific cleaning agent may be required.
- Ensure that the decontamination process itself does not create a new hazard.

Step 3: Post-Decontamination Assessment

- After decontamination, re-assess the knob to ensure it is free from hazardous residues.
- If successfully decontaminated, the knob can be disposed of as non-hazardous solid waste.

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Step 4: Disposal as Hazardous Waste

- If the knob cannot be safely decontaminated, or if the contamination is with a particularly hazardous substance (e.g., persistent, highly toxic, or radioactive materials), it must be disposed of as hazardous waste.
- Package the contaminated knob in a sealed, properly labeled container. The label should clearly identify the contents as "Hazardous Waste" and list the specific contaminants.
- Follow your institution's and local regulations for the collection and disposal of hazardous solid waste. This typically involves placing the container in a designated satellite accumulation area for pickup by trained hazardous waste personnel.

Logical Workflow for Disposal of Laboratory Equipment

The following diagram illustrates the decision-making process for the proper disposal of laboratory equipment like the **MA-0204** clamping knob.

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Caption: Disposal Decision Workflow for **MA-0204** Knob.

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By following these procedures, researchers and laboratory professionals can ensure the safe and compliant disposal of equipment, thereby protecting themselves, their colleagues, and the environment. Always refer to your institution's specific safety and waste disposal guidelines.

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References

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- 2. Item # MA-0204, Miniature Clamping Knobs - Inch On OneMonroe [catalog.monroeengineering.com]
- To cite this document: BenchChem. [Proper Disposal of MA-0204: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b608797/docs#proper-disposal-of-ma-0204-a-guide-for-laboratory-professionals]

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